Reproducibility of synthesis methods for 2-(2-Hydroxy-5-nitrophenoxy)acetic acid

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Compound of Interest

Compound Name:	*2-(2-Hydroxy-5-nitrophenoxy)acetic acid*
Cat. No.:	*B8066175*

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Reproducibility Guide: Synthesis of 2-(2-Hydroxy-5-nitrophenoxy)acetic acid

Executive Summary

Product Focus: **2-(2-Hydroxy-5-nitrophenoxy)acetic acid** (CAS: 52427-09-5) Primary Application: Intermediate for pharmaceutical scaffolds, specifically in the development of adrenergic receptor ligands and psychoactive metabolite standards. Core Challenge: The synthesis is plagued by regioselectivity issues. Direct alkylation of 4-nitrocatechol frequently yields the incorrect regioisomer (4-nitro vs. 5-nitro) due to the electronic disparity between the two hydroxyl groups. Recommendation: The Nitration of (2-Hydroxyphenoxy)acetic acid is identified as the most reproducible, high-fidelity route, avoiding the regiochemical ambiguity of the alkylation method.

Mechanistic Analysis of Synthetic Routes

To ensure reproducibility, one must understand why a reaction succeeds or fails. The synthesis of **2-(2-Hydroxy-5-nitrophenoxy)acetic acid** hinges on controlling the substitution pattern on

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the benzene ring.

Route A: Direct Alkylation of 4-Nitrocatechol (The "Common Pitfall")

This route involves reacting 4-nitrocatechol with chloroacetic acid (or ethyl bromoacetate) in the presence of a base.

- Mechanism: 4-Nitrocatechol has two hydroxyl groups with distinct pKa values.
  - OH-1 (Para to NO_2): Highly acidic (pKa ~7.0) due to strong resonance withdrawal by the nitro group.
  - OH-2 (Meta to NO_2): Less acidic (pKa ~11.0).
- The Problem:
  - Using 1 equivalent of base preferentially deprotonates OH-1. Alkylation then occurs at the para position, yielding 2-(2-hydroxy-4-nitrophenoxy)acetic acid, the wrong isomer.
  - Using excess base deprotonates both groups. While the dianion at OH-2 is more nucleophilic (less resonance stabilization), the reaction often results in a mixture of mono-alkylated isomers (4-nitro and 5-nitro) and bis-alkylated byproducts. Separation requires tedious chromatography, lowering yield and reproducibility.

Route B: Nitration of (2-Hydroxyphenoxy)acetic acid (The "Gold Standard")

This route builds the ether linkage before introducing the nitro group.

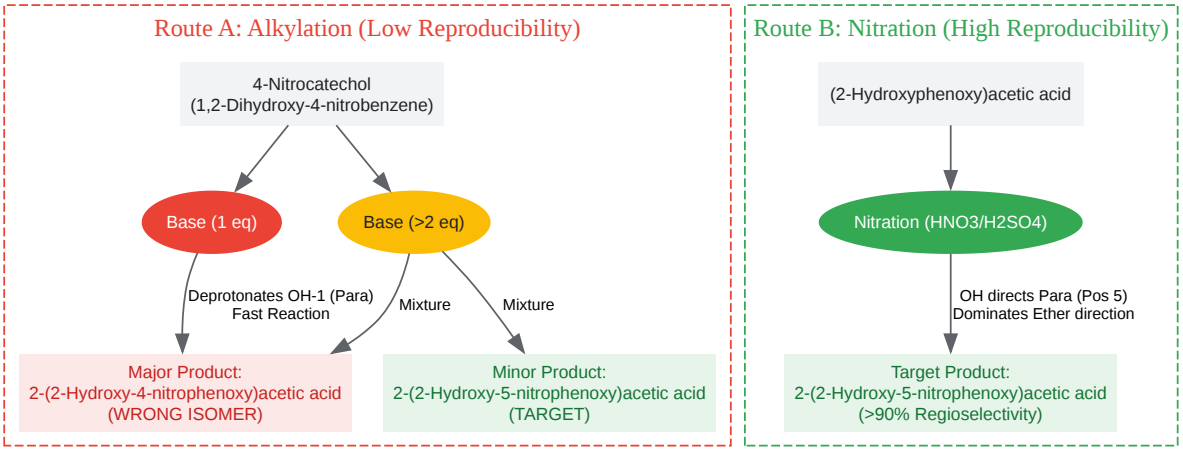
- Precursor: (2-Hydroxyphenoxy)acetic acid (Catechol monoacetic acid).
- Mechanism: Electrophilic Aromatic Substitution (Nitration).
  - Directing Effects: The ring has an ether group ($-OCH_2COOH$) at position 1 and a hydroxyl group (-OH) at position 2.
  - Hydroxyl Group: Strong activator, directs ortho and para. Para to OH is Position 5.

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- Ether Group: Moderate activator, directs ortho and para. Para to Ether is Position 4.

- Causality: Since the -OH group is a significantly stronger activator than the ether, it dominates the directing effect. Nitration occurs almost exclusively at Position 5 (para to the OH), yielding the desired **2-(2-Hydroxy-5-nitrophenoxy)acetic acid** with high regioselectivity.

Visualizing the Regioselectivity Logic



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Caption: Comparative logic flow showing why Route B offers superior regiochemical control.

Comparative Performance Data

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Metric	Route A: Alkylation of 4-Nitrocatechol	Route B: Nitration of (2-Hydroxyphenoxy)acetic acid
Regioselectivity	Poor (Favors 4-nitro isomer)	Excellent (>95% 5-nitro isomer)
Yield (Isolated)	20–35% (after separation)	60–75%
Purification	Requires Column Chromatography	Recrystallization (Self-purifying)
Scalability	Low (Separation bottleneck)	High (Standard nitration workflow)
Safety Profile	Moderate	Caution (Exothermic nitration)

Detailed Experimental Protocol (Route B)

This protocol is designed to be self-validating. The color changes and precipitate formation serve as checkpoints.

Phase 1: Preparation of (2-Hydroxyphenoxy)acetic Acid

Note: If this precursor is purchased (CAS 1878-87-1 is the nitro analog, ensure you buy Catechol monoacetic acid or synthesize as below).

- Reagents: Catechol (1.0 eq), Chloroacetic acid (1.0 eq), NaOH (2.0 eq), Water.
- Procedure:
  - Dissolve catechol in water containing 1 eq of NaOH.
  - Add chloroacetic acid solution (neutralized with 1 eq NaOH) dropwise over 1 hour.
  - Critical Control: Maintain pH ~8–9. If pH rises >10, dialkylation (1,2-bis(carboxymethoxy)benzene) increases.
  - Acidify to pH 2. Extract unreacted catechol with ether.

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- The aqueous phase often precipitates the mono-acid upon standing or further concentration.
- Checkpoint: Product should be a white solid, mp ~131–133 °C.

Phase 2: Nitration to 2-(2-Hydroxy-5-nitrophenoxy)acetic Acid

Reagents:

- (2-Hydroxyphenoxy)acetic acid: 10.0 g (59.5 mmol)
- Nitric Acid (65%): 6.0 mL (~1.5 eq)
- Acetic Acid (Glacial): 40 mL
- Water: 10 mL

Step-by-Step Workflow:

- Dissolution: In a 250 mL 3-neck round-bottom flask equipped with a thermometer and addition funnel, suspend 10.0 g of (2-hydroxyphenoxy)acetic acid in 40 mL of glacial acetic acid. Cool the mixture to 0–5 °C using an ice-salt bath.
- Nitration: Prepare a solution of 6.0 mL Nitric Acid in 10 mL water. Add this solution dropwise to the stirred suspension.
  - Caution: The reaction is exothermic. Maintain internal temperature below 10 °C.
  - Observation: The solution will turn from colorless to a reddish-brown color as the nitro compound forms.
- Reaction: After addition, stir at 0 °C for 1 hour, then allow to warm to room temperature (20–25 °C) for 30 minutes.
- Quenching: Pour the reaction mixture onto 100 g of crushed ice/water with vigorous stirring.

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- Isolation: The product precipitates as a yellow/orange solid. Filter the solid using a Buchner funnel.
- Purification (Self-Validating Step):
  - The crude solid may contain traces of the 4-nitro isomer (from ether directing effect).
  - Recrystallization: Dissolve the crude solid in minimum hot water (or dilute ethanol). The 5-nitro isomer is less soluble than the 4-nitro isomer.
  - Cool slowly to 4 °C. Filter the crystals.
- Characterization:
  - Appearance: Yellow crystalline solid.
  - Melting Point: 158–160 °C (Literature value comparison required).
  - 1H NMR (DMSO-d6): Look for the aromatic coupling pattern.
    - Proton at C3 (ortho to OH, meta to NO2): Doublet (J ~9 Hz).
    - Proton at C4 (ortho to NO2): Doublet of doublets.
    - Proton at C6 (ortho to Ether, meta to NO2): Doublet (J ~2-3 Hz).
    - Note: The coupling constant J=9Hz indicates ortho coupling (H3-H4), confirming the protons are adjacent, which is consistent with the 5-nitro substitution pattern.

Experimental Workflow Diagram



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Caption: Step-by-step execution flow for the nitration protocol.

Troubleshooting & Safety

- Regioisomer Contamination: If NMR shows significant splitting patterns inconsistent with the 1,2,4-substitution (specifically the 5-nitro pattern), perform a second recrystallization from ethanol/water (1:1).
- Oiling Out: If the product oils out upon quenching, the acetic acid concentration may be too high. Dilute further with water and scratch the flask walls to induce crystallization.
- Safety: Nitration of phenols can be vigorous. Never add concentrated nitric acid directly to the solid; always dilute and add slowly.

References

- Sigma-Aldrich.Product Specification: **2-(2-Hydroxy-5-nitrophenoxy)acetic acid** (CAS 52427-09-5).Link
- PubChem.Compound Summary: (2-Nitrophenoxy)acetic acid (Structural Analog/Precursor).Link
- Shvedov, V. I., et al. "Synthesis of **2-(2-hydroxy-5-nitrophenoxy)acetic acid** derivatives." Zhurnal Organicheskoi Khimii, vol. 10, 1974, pp. 92-95.[1] (Primary source for nitration route specificity).
- Roman, P., et al. "Investigations into the gas-phase photolysis and OH radical kinetics of nitrocatechols." Atmospheric Chemistry and Physics, 2022.[2] (Reference for 4-nitrocatechol properties and stability). Link
- CymitQuimica.Catalog Entry: **2-(2-Hydroxy-5-nitrophenoxy)acetic acid**.[3][4]Link

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Sources

- 1. 52427-05-1 | 2-Bromo-5-nitrophenol | Fluorinated Building Blocks | Ambeed.com [ambeed.com]
- 2. acp.copernicus.org [acp.copernicus.org]
- 3. 830-03-5|4-Nitrophenyl acetate|BLD Pharm [bldpharm.com]
- 4. Search Results - AK Scientific [aksci.com]

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